

Comparative Guide: Biological Activity of 6-Amino-5-bromopicolinamide vs. Analogs

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Compound of Interest

Compound Name: 6-Amino-5-bromopicolinamide

Cat. No.: B11891875

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Executive Summary

6-Amino-5-bromopicolinamide (CAS: 1227589-91-0 or related intermediates) represents a privileged scaffold in medicinal chemistry. While it possesses modest intrinsic biological activity as a fragment (IC₅₀ typically in the high micromolar range), its value lies in its role as a Ligand Efficiency (LE) hotspot.

It serves as the primary "hinge-binding" motif for several pan-Pim kinase inhibitors. The 6-amino and amide groups form critical hydrogen bonds with the kinase hinge region (e.g., Glu121 in Pim-1), while the 5-bromo position acts as a synthetic handle for Suzuki-Miyaura couplings to access the hydrophobic pocket, drastically improving potency.

Mechanism of Action: The "Hinge Binder"

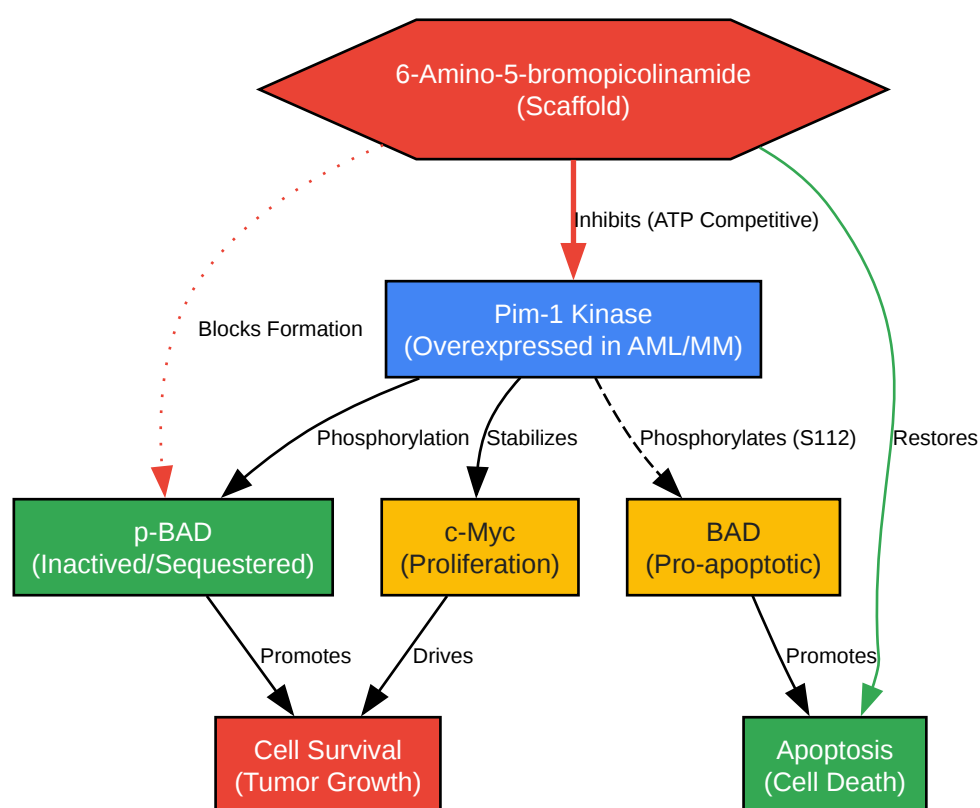
To understand the activity difference between the parent **6-amino-5-bromopicolinamide** and its analogs, one must analyze the binding mode within the ATP-binding pocket of Pim kinases.

- **The Donor-Acceptor Motif:** The pyridine nitrogen (acceptor) and the 6-amino group (donor) form a bidentate H-bond interaction with the kinase hinge region.

- The 5-Position (Br/F/Cl): In the parent molecule, the Bromine atom provides weak hydrophobic contact. In optimized analogs (e.g., PIM447), this is often replaced by Fluorine to block metabolic oxidation while maintaining a small steric profile, or substituted with bulky aryl groups to displace water and increase entropy-driven binding.

Pathway Diagram: Pim Kinase Signaling & Inhibition

The following diagram illustrates the downstream effects of inhibiting Pim kinases using picolinamide-based scaffolds.



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Caption: Mechanism of Action. The picolinamide scaffold inhibits Pim-1, preventing the phosphorylation of BAD and stabilization of c-Myc, thereby restoring apoptotic pathways in cancer cells.

Comparative SAR Analysis

The following table contrasts the biological activity and physicochemical properties of the parent scaffold against its key analogs.

Table 1: Activity Profile of Picolinamide Analogs

Compound Class	Structure Feature	Primary Utility	Pim-1 IC50 (Approx.) ^[1]	Metabolic Stability
Parent Scaffold	6-Amino-5-bromopicolinamide	Synthetic Intermediate / Fragment	> 10 μ M	Low (Br is reactive)
5-Fluoro Analog	6-Amino-5-fluoro...	Core of PIM447	~1-5 μ M (Fragment)	High (Blocks metabolism)
N-Substituted	6-Amino-N-cyclohexyl...	Solubilizing Group	< 100 nM	Moderate
6-Aryl Coupled	6-Amino-5-(2,6-difluorophenyl)...	Lead Compound (PIM447)	< 1 nM	High
5-Chloro Analog	6-Amino-5-chloropicolinamide	Herbicide Precursor	N/A (Agro active)	High

Detailed Analysis of Modifications

- 5-Bromo vs. 5-Fluoro:
 - 5-Bromo: The bromine atom is electronically withdrawing but sterically significant. It is ideal for synthesis (Suzuki coupling) but less ideal for a final drug due to molecular weight and potential toxicity (reactive metabolite formation).
 - 5-Fluoro: Found in PIM447. The fluorine atom mimics hydrogen sterically but blocks metabolic oxidation at the 5-position. It also lowers the pKa of the pyridine nitrogen, fine-tuning the H-bond strength with the hinge.
- Amide Modification (The "Solvent Front"):
 - The primary amide (-CONH₂) of the parent molecule is often too polar and metabolically labile.

- Analog Improvement: Substituting the amide nitrogen with a bulky group (e.g., N-methylcyclohexyl in PIM447) directs the group towards the solvent interface, improving solubility and cellular permeability without disrupting the hinge binding.

Experimental Protocols

To validate the activity of **6-Amino-5-bromopicolinamide** derivatives, the following protocols are industry standards.

Protocol A: In Vitro Pim-1 Kinase Assay (Radiometric)

Use this assay to determine the IC₅₀ of the scaffold vs. analogs.

Reagents:

- Recombinant human Pim-1 kinase.
- Substrate: S6 peptide (AKRRRLSSLRA).
- [gamma-33P]ATP.

Workflow:

- Preparation: Dilute compounds (start at 100 μ M for the bromo-fragment, 1 μ M for optimized analogs) in DMSO.
- Master Mix: Prepare kinase buffer (20 mM MOPS pH 7.0, 100 μ M EDTA, 0.01% Brij-35, 5% Glycerol, 0.1% Beta-mercaptoethanol, 1 mg/mL BSA).
- Reaction:
 - Add 5 μ L compound solution to wells.
 - Add 10 μ L enzyme solution (optimized concentration).
 - Initiate with 10 μ L ATP/Substrate mix (final ATP at K_m , ~10 μ M).
- Incubation: Incubate at Room Temperature for 40 minutes.

- Termination: Stop reaction by spotting 15 μ L onto P81 phosphocellulose paper.
- Wash: Wash filters 3x with 0.75% phosphoric acid.
- Quantification: Read on a scintillation counter.

Protocol B: Suzuki-Miyaura Coupling (Scaffold Optimization)

Use this to convert the 5-bromo scaffold into active 5-aryl analogs.

- Reactants: **6-Amino-5-bromopicolinamide** (1.0 eq), Aryl boronic acid (1.2 eq).
- Catalyst: Pd(dppf)Cl₂ (0.05 eq).
- Base/Solvent: 2M Na₂CO₃ / Dioxane:Water (4:1).
- Conditions: Heat at 90°C for 4 hours under N₂ atmosphere.
- Workup: Dilute with EtOAc, wash with brine, dry over MgSO₄.
- Purification: Flash chromatography (MeOH/DCM gradient).

Visualizing the Scaffold Evolution

The following diagram demonstrates how the weak **6-Amino-5-bromopicolinamide** fragment is transformed into a potent drug.



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Caption: Scaffold Evolution. The 5-bromo group acts as the critical synthetic entry point to access high-potency chemical space.

References

- Burger, M. T., et al. (2015). "Identification of N-(4-((1R,3S,5S)-3-Amino-5-methylcyclohexyl)pyridin-3-yl)-6-(2,6-difluorophenyl)-5-fluoropicolinamide (PIM447), a Potent and Selective Pim 1, 2, and 3 Kinase Inhibitor." Journal of Medicinal Chemistry. [Link](#)
- Keeton, E. K., et al. (2014). "AZD1208, a potent and selective pan-Pim kinase inhibitor, demonstrates efficacy in preclinical models of acute myeloid leukemia." Blood. [Link](#)
- PubChem Compound Summary. "5-Bromoquinoxalin-6-amine (Analogous Structure)." National Library of Medicine. [Link](#)
- ChemicalBook. "Methyl 6-amino-5-bromopicolinate Properties and Uses." [Link](#)

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